

Application Note & Protocol: Synthesis and Purification of Bik BH3 Peptide

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Compound of Interest

Compound Name: *Bik BH3*

Cat. No.: *B15137656*

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Audience: Researchers, scientists, and drug development professionals.

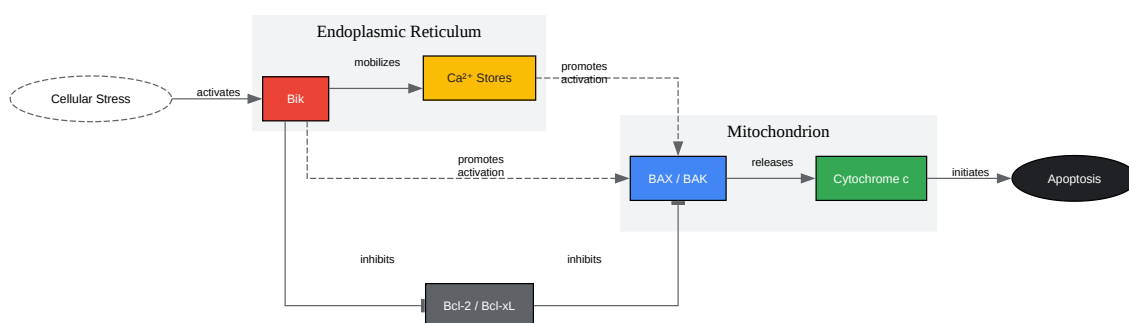
Introduction The B-cell lymphoma 2 (Bcl-2) family of proteins are central regulators of the intrinsic apoptotic pathway. This family includes pro-survival members (e.g., Bcl-2, Bcl-xL, Mcl-1) and pro-apoptotic members. The pro-apoptotic proteins are further divided into the "effectors" (Bax, Bak) and the "BH3-only" proteins. BH3-only proteins, such as Bcl-2 interacting killer (Bik), are critical initiators of apoptosis.[1] They are activated by various cellular stress signals and function by neutralizing the pro-survival Bcl-2 proteins, thereby liberating Bax and Bak to trigger mitochondrial outer membrane permeabilization (MOMP) and subsequent cell death.[2][3]

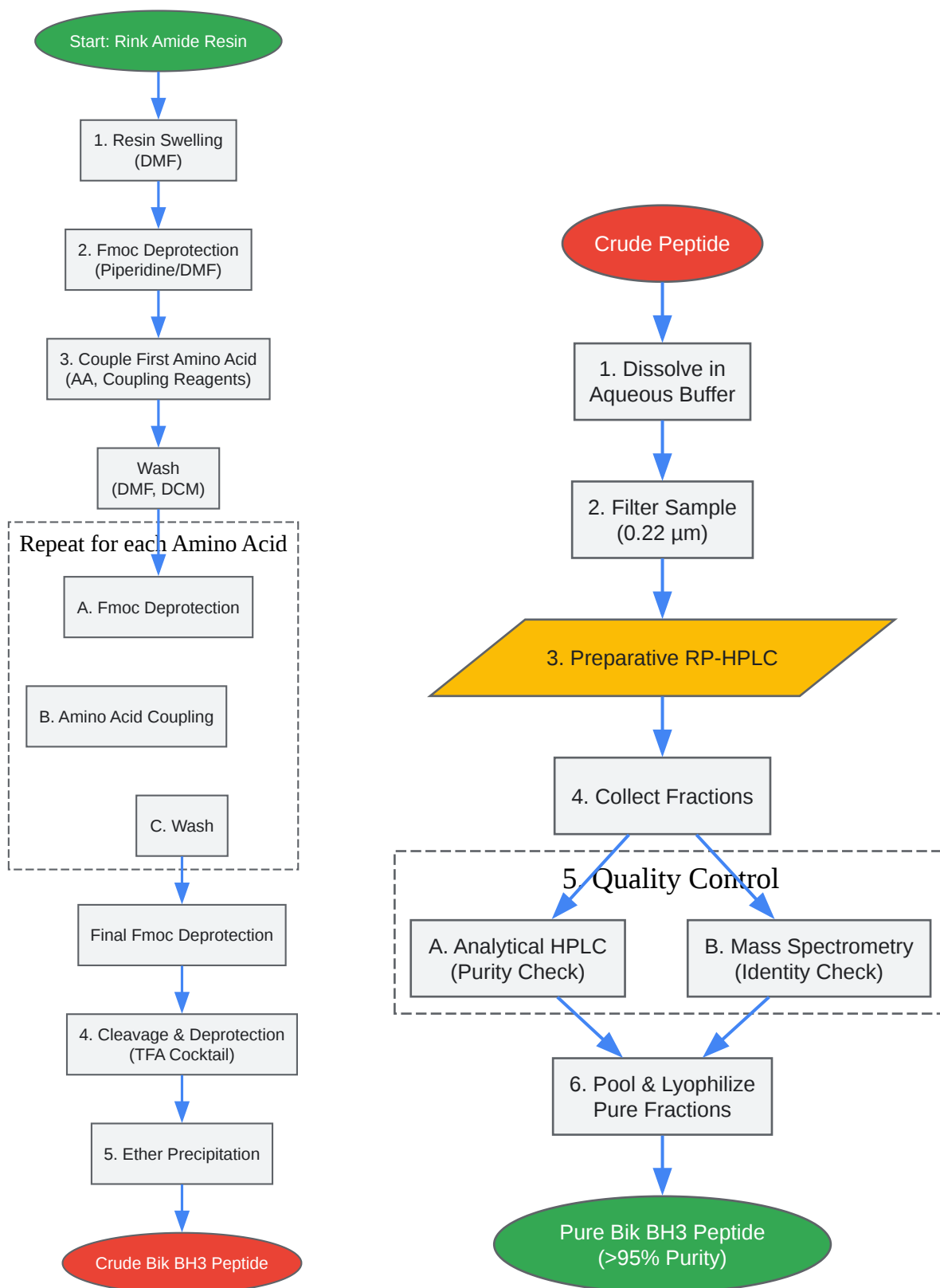
Bik, the founding member of the BH3-only protein family, is primarily localized to the endoplasmic reticulum (ER).[4][5] It induces apoptosis by mobilizing calcium from the ER to the mitochondria and by directly engaging anti-apoptotic proteins, leading to the activation of the mitochondrial apoptotic cascade. The pro-apoptotic function of Bik is dependent on its Bcl-2 homology 3 (BH3) domain, a short amphipathic alpha-helix that binds to a hydrophobic groove on pro-survival Bcl-2 family members.

Synthetic peptides corresponding to the BH3 domains of proteins like Bik are invaluable tools in cancer research and drug development. They can be used to study the molecular interactions governing apoptosis, identify novel therapeutic targets, and serve as starting points for the development of "BH3 mimetic" drugs. This document provides a detailed protocol for the chemical synthesis and purification of the **Bik BH3** peptide.

Bik Signaling Pathway in Apoptosis

Bik initiates apoptosis primarily from the endoplasmic reticulum. Upon activation, it antagonizes anti-apoptotic proteins like Bcl-2 and Bcl-xL. This action, combined with the mobilization of ER calcium stores to the mitochondria, leads to the activation of the effector proteins BAX and BAK. Activated BAX/BAK oligomerize in the outer mitochondrial membrane, leading to the release of cytochrome c and the initiation of the caspase cascade, culminating in apoptosis.





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References

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- 4. BIK-the founding member of the BH3-only family proteins: mechanisms of cell death and role in cancer and pathogenic processes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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